

Personal protective equipment for handling 2-Ethylhexanal

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Compound of Interest

Compound Name: 2-Ethylhexanal

Cat. No.: B089479

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Essential Safety and Handling Guide for 2-Ethylhexanal

This guide provides crucial safety protocols and logistical information for the handling and disposal of **2-Ethylhexanal** (CAS No. 123-05-7) in a laboratory environment. Adherence to these procedures is vital for ensuring the safety of all personnel and minimizing environmental impact.

Hazard Identification: **2-Ethylhexanal** is a flammable liquid and vapor that may cause an allergic skin reaction and is suspected of damaging fertility or the unborn child.^{[1][2]} It is crucial to use appropriate Personal Protective Equipment (PPE) to prevent exposure.

Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling **2-Ethylhexanal** to prevent skin and eye contact, and inhalation of vapors.

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical splash goggles or a face shield.	Protects against splashes that can cause serious eye irritation.
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber), a lab coat or chemical-resistant apron, and closed-toe shoes.	Prevents skin contact, which can be harmful and cause irritation or an allergic reaction. [1][2]
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is necessary.	Protects against the inhalation of harmful vapors.[3]

Quantitative Data for 2-Ethylhexanal

Property	Value
CAS Number	123-05-7
Physical State	Liquid
Appearance	Colorless
Odor	Slight
Melting Point	-90 °C / -130 °F[1]
Boiling Point/Range	162 - 165 °C / 323.6 - 329 °F @ 760 mmHg[1]
Flash Point	50 °C / 122 °F[1]
Lower Explosion Limit	0.9 Vol %
Upper Explosion Limit	7.2 Vol %

Operational Plan: Handling and Disposal

Handling Procedures:

- Preparation: Before handling, ensure that a safety shower, eye wash station, and all necessary PPE are readily available.[4] Read the Safety Data Sheet (SDS) thoroughly.[5]
- Ventilation: Always handle **2-Ethylhexanal** in a well-ventilated area or a certified chemical fume hood to minimize vapor inhalation.[5]
- Preventing Ignition: Keep the chemical away from heat, sparks, open flames, and other ignition sources.[1][2] Use non-sparking tools and take precautionary measures against static discharge.[1]
- Transfer: When transferring, ground and bond containers to prevent static electricity buildup. [2] Handle and open containers with care.
- Personal Hygiene: Avoid contact with skin, eyes, and clothing.[2][6] Do not eat, drink, or smoke in the work area.[6] Wash hands thoroughly after handling.[4][6]

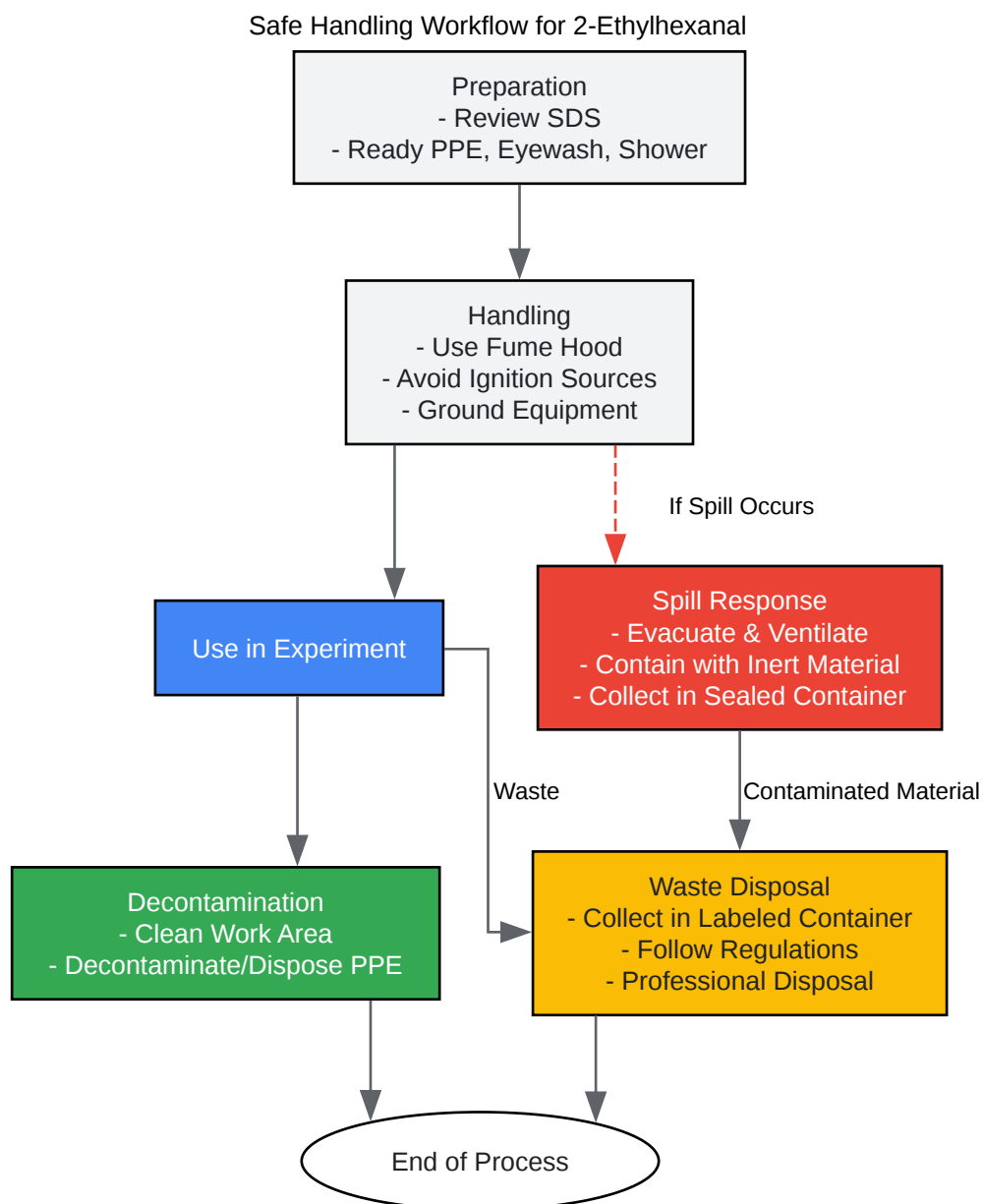
Spill Response:

- Evacuate: In case of a spill, evacuate non-essential personnel from the area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Stop the leak if it is safe to do so. Contain the spill using inert absorbent materials like sand, earth, or vermiculite.[1][7] Do not use combustible materials such as sawdust.[2]
- Collection: Collect the absorbed material using spark-proof tools and place it into a suitable, sealed container for disposal.[1][2]
- Decontamination: Clean the spill area thoroughly.

Disposal Plan:

- Waste Collection: Dispose of **2-Ethylhexanal** and any contaminated materials in a designated, labeled, and sealed container.
- Regulations: Disposal must be in accordance with all applicable federal, state, and local environmental regulations.^{[4][8]} Do not flush into surface water or sanitary sewer systems.^[1]
- Professional Disposal: Contact a licensed professional waste disposal service to arrange for the removal of the chemical waste.

Experimental Workflow



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Caption: Workflow for the safe handling of **2-Ethylhexanal**.

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